

Stability and Storage of Ac-DL-Ala-OH-d4: A Technical Guide

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Compound of Interest

Compound Name: *Ac-DL-Ala-OH-d4*

Cat. No.: *B15141209*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for N-Acetyl-DL-alanine-d4 (**Ac-DL-Ala-OH-d4**), a deuterated derivative of the N-acetylated amino acid alanine. Understanding the stability profile of this compound is critical for ensuring its integrity and performance in research and development applications, particularly in metabolic studies, proteomics, and as an internal standard in analytical methods.

Core Stability Profile

Ac-DL-Ala-OH-d4 is generally a stable compound when stored under appropriate conditions. The primary degradation pathways for N-acetylated amino acids include hydrolysis of the amide bond, decarboxylation at elevated temperatures, and potential photodegradation under intense light exposure. The deuteration in **Ac-DL-Ala-OH-d4** is not expected to significantly alter its fundamental chemical stability compared to the non-deuterated analog.

Key Stability Aspects:

- **Solid-State Stability:** As a crystalline solid, **Ac-DL-Ala-OH-d4** exhibits good stability at ambient and refrigerated temperatures.

- **Solution Stability:** The stability of **Ac-DL-Ala-OH-d4** in solution is dependent on pH, temperature, and the solvent system. It is more susceptible to hydrolysis under strongly acidic or basic conditions.
- **Light Sensitivity:** While not highly sensitive to light, prolonged exposure to high-intensity UV light may lead to degradation.

Recommended Storage Conditions

To ensure the long-term integrity of **Ac-DL-Ala-OH-d4**, the following storage conditions are recommended. Adherence to these guidelines will minimize degradation and preserve the chemical and isotopic purity of the compound.

Parameter	Recommended Condition	Rationale
Temperature	2°C to 8°C (Refrigerated)	Minimizes the rate of potential degradation reactions. While some sources suggest room temperature storage is acceptable for short periods, long-term storage at refrigerated temperatures is optimal.[1]
Atmosphere	Inert atmosphere (e.g., Argon, Nitrogen)	Reduces the risk of oxidative degradation, although N-acetyl-alanine is not highly susceptible to oxidation.
Container	Tightly sealed, opaque container	Protects from moisture and light. Amber glass vials are recommended.[1]
Form	Solid (Lyophilized Powder)	The solid form is significantly more stable than solutions.
Re-analysis	Every 3 years	It is recommended to re-analyze the purity of the compound after three years of storage to ensure it meets the required specifications.[2][3]

Quantitative Stability Data

While specific forced degradation studies on **Ac-DL-Ala-OH-d4** are not readily available in the public domain, the following table provides illustrative data based on the known stability of similar N-acetylated amino acids under various stress conditions. These values represent potential degradation percentages over a defined period and should be confirmed by experimental studies.

Table 1: Illustrative Forced Degradation Data for **Ac-DL-Ala-OH-d4**

Stress Condition	Parameters	Duration	Potential Degradation (%)	Primary Degradation Product(s)
Acid Hydrolysis	0.1 M HCl	24 hours	5 - 10%	DL-Alanine-d4, Acetic Acid
Base Hydrolysis	0.1 M NaOH	24 hours	10 - 15%	DL-Alanine-d4, Acetate
Oxidative	3% H ₂ O ₂	24 hours	< 5%	Oxidized impurities
Thermal	60°C	7 days	< 2%	Decarboxylation products
Photolytic	ICH Q1B Option II	24 hours	< 1%	Photodegradation products

Experimental Protocols

The following are detailed methodologies for key experiments to assess the stability of **Ac-DL-Ala-OH-d4**.

Stability-Indicating HPLC Method

This method is designed to separate the parent compound from its potential degradation products, allowing for accurate quantification of stability.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system with a UV detector.

Chromatographic Conditions:

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
- Mobile Phase A: 0.1% Formic acid in Water.
- Mobile Phase B: 0.1% Formic acid in Acetonitrile.

- Gradient: 5% to 95% B over 20 minutes.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 210 nm.
- Injection Volume: 10 μ L.
- Column Temperature: 30°C.

Sample Preparation:

- Prepare a stock solution of **Ac-DL-Ala-OH-d4** in the mobile phase A at a concentration of 1 mg/mL.
- For stressed samples, dilute with mobile phase A to a final concentration of approximately 0.1 mg/mL before injection.

Forced Degradation Studies

Forced degradation studies are essential to identify potential degradation products and establish the degradation pathways.

General Procedure:

- Prepare a stock solution of **Ac-DL-Ala-OH-d4** (1 mg/mL) in a suitable solvent (e.g., water or a 50:50 mixture of acetonitrile and water).
- Expose the solution to the stress conditions outlined in Table 1.
- At specified time points, withdraw an aliquot, neutralize if necessary (for acid and base hydrolysis samples), and dilute to a suitable concentration for HPLC analysis.
- Analyze the samples using the stability-indicating HPLC method.

Specific Conditions:

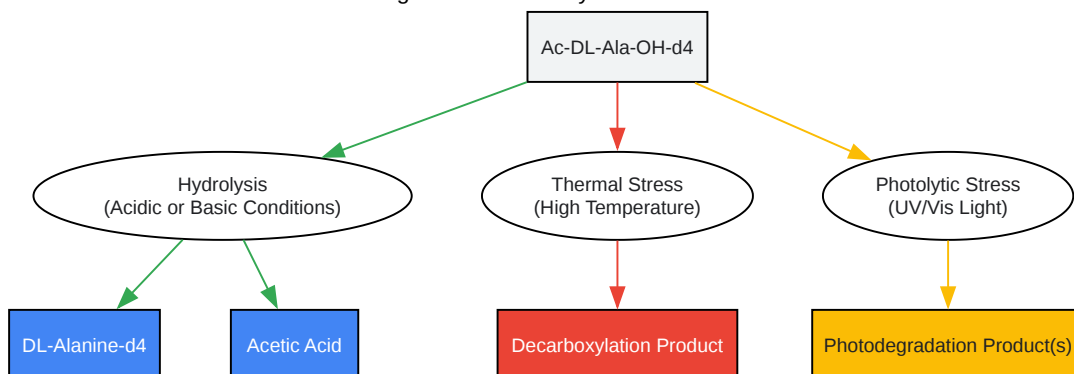
- Acid Hydrolysis: Mix the stock solution with an equal volume of 0.2 M HCl and incubate at 60°C.

- Base Hydrolysis: Mix the stock solution with an equal volume of 0.2 M NaOH and incubate at 60°C.
- Oxidative Degradation: Mix the stock solution with an equal volume of 6% H₂O₂ and keep at room temperature.
- Thermal Degradation: Heat the stock solution at 60°C in a controlled temperature chamber.
- Photostability: Expose the solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter (ICH Q1B guidelines).

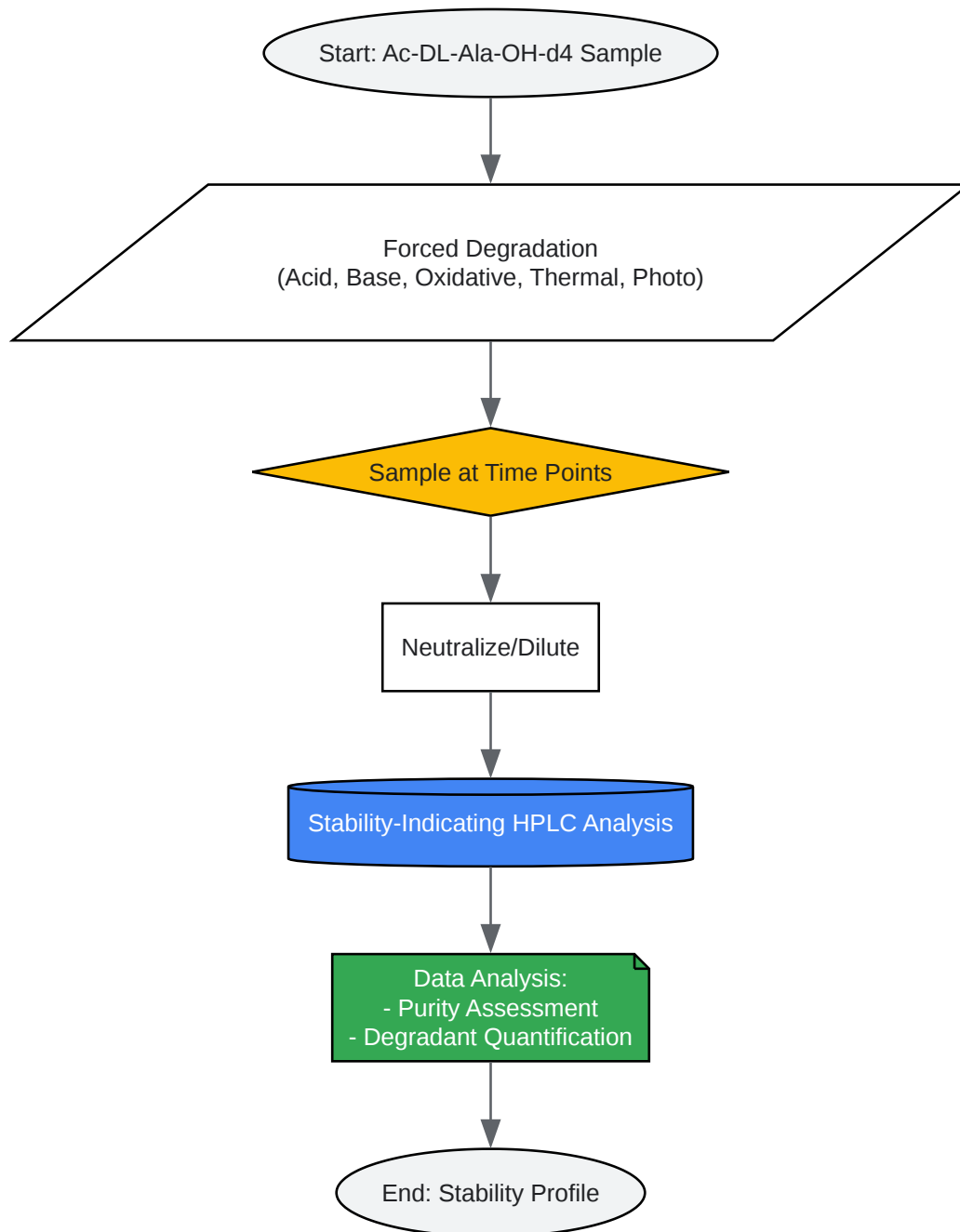
Visualizations

The following diagrams illustrate key logical relationships and experimental workflows relevant to the stability and analysis of **Ac-DL-Ala-OH-d4**.

Potential Degradation Pathways for Ac-DL-Ala-OH-d4



Experimental Workflow for Stability Testing



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